

Technical Support Center: 3,5-dichloro-6-methyl-1H-indazole

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Compound of Interest

Compound Name: 3,5-dichloro-6-methyl-1H-indazole

Cat. No.: B597553

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This guide provides essential information for the safe handling, storage, and use of **3,5-dichloro-6-methyl-1H-indazole** in a research environment. Please consult your institution's safety protocols and the Safety Data Sheet (SDS) for comprehensive guidance.

Frequently Asked Questions (FAQs)

General Information

Q: What is **3,5-dichloro-6-methyl-1H-indazole**? A: **3,5-dichloro-6-methyl-1H-indazole** is a substituted indazole, a class of heterocyclic aromatic organic compounds.[\[1\]](#)[\[2\]](#) Indazoles derivatives are widely used as intermediates in the synthesis of bioactive molecules in the pharmaceutical and agrochemical industries.[\[2\]](#)[\[3\]](#)

Q: What are the primary hazards associated with this compound? A: While a specific Safety Data Sheet (SDS) for **3,5-dichloro-6-methyl-1H-indazole** is not readily available, data from closely related chlorinated and substituted indazoles suggest it may be harmful if swallowed, cause skin irritation, and cause serious eye irritation.[\[4\]](#)[\[5\]](#) It may also cause respiratory irritation.[\[4\]](#)[\[6\]](#) It is crucial to handle the compound with care, assuming it is a hazardous substance.

Safe Handling and Personal Protective Equipment (PPE)

Q: What is the proper procedure for handling this chemical? A: All work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)[\[8\]](#)[\[9\]](#) Avoid the formation of dust and aerosols.[\[4\]](#)[\[9\]](#) Use non-sparking tools and take precautionary

measures against static discharge if the compound is flammable or handled with flammable solvents.[5][6] Do not eat, drink, or smoke when using this product.[7][10] Wash hands thoroughly after handling.[4][6][10]

Q: What Personal Protective Equipment (PPE) is required? A: The following PPE should be worn at all times when handling this compound:

- Gloves: Wear suitable protective gloves (e.g., nitrile).[5][7]
- Eye Protection: Use safety glasses with side-shields or chemical splash goggles.[5][7][10]
- Lab Coat: A lab coat is mandatory to protect from skin contact.[11]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH-approved respirator.[7]

Storage Requirements

Q: How should **3,5-dichloro-6-methyl-1H-indazole** be stored? A: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[6][7][9] Keep it away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents.[5][6] Some related compounds are stored at room temperature, while others recommend refrigeration (2-8°C) or colder temperatures (<-4°C).[3][4][6][12] Always check the supplier's recommendation. Store locked up.[7][10]

Q: Are there any incompatible materials I should be aware of? A: Avoid contact with strong oxidizing agents and strong bases.[5]

Troubleshooting Guide

Q: The compound appears discolored. Is it still usable? A: Discoloration may indicate degradation or contamination. The stability of indazole derivatives can vary. It is recommended to assess the purity of the compound (e.g., via HPLC or NMR) before use if you observe any changes in its physical appearance.

Q: I am having trouble dissolving the compound. What should I do? A: A related compound, 3,5-Dichloro-1H-indazole, is sparingly soluble in water.[13] For organic synthesis, try common

organic solvents like DMSO, DMF, or chlorinated solvents. Gentle heating or sonication may aid dissolution, but ensure this is done in a controlled manner, away from ignition sources. Always perform a small-scale solubility test first.

Q: My experiment is not proceeding as expected. Could the compound be the issue? A: Verify the compound's identity and purity using analytical methods. Ensure all handling and storage guidelines have been followed to prevent degradation. The reactivity of indazoles can be influenced by the position of substituents, so reaction conditions may need to be optimized.[14]

Data Presentation

Table 1: Chemical Identifiers and Properties (Data based on 3,5-dichloro-1H-indazole)

Property	Value	Reference
Molecular Formula	C ₇ H ₄ Cl ₂ N ₂	[13]
Molecular Weight	187.02 g/mol	[13]
CAS Number	36760-20-0	[13]
Appearance	Solid (e.g., Yellow to brown powder)	[3]
Solubility in Water	Sparingly soluble (0.26 g/L at 25°C)	[13]

Table 2: Recommended Storage and Handling Conditions

Parameter	Recommendation	Reference(s)
Storage Temperature	Cool, dry place. Check supplier label; may range from Room Temperature to 2-8°C or colder.[4][6][9]	[3][4][6][9][12]
Atmosphere	Store under an inert atmosphere if sensitive to air or moisture.	[12]
Container	Keep container tightly closed.[6][7][10]	[6][7][10]
Ventilation	Store and handle in a well-ventilated area or chemical fume hood.[4][7][9][10]	[4][7][9][10]
Incompatibilities	Strong oxidizing agents, strong bases.[5]	[5]

Experimental Protocols

General Protocol for Handling Solid 3,5-dichloro-6-methyl-1H-indazole

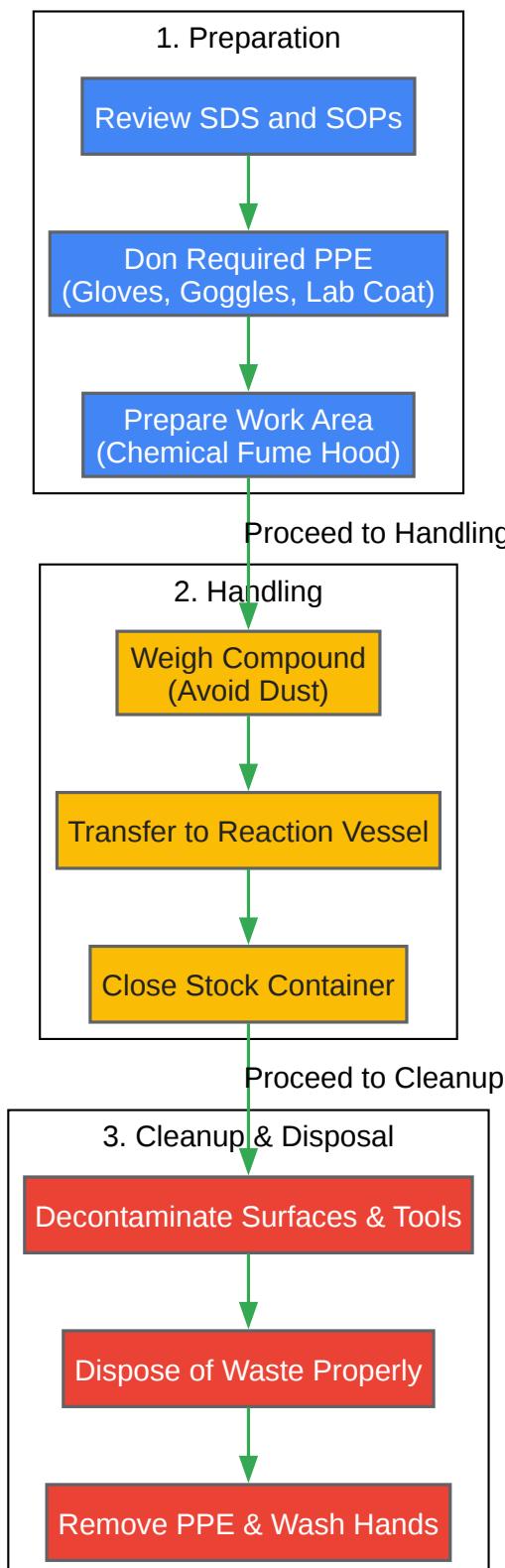
This protocol outlines the standard procedure for weighing and transferring a solid chemical reagent in a laboratory setting.

- Preparation and PPE:
 - Before starting, read the Safety Data Sheet (SDS) and understand all potential hazards.[8]
 - Don appropriate PPE: lab coat, safety goggles, and chemical-resistant gloves.[5][7]
 - Designate a specific work area, preferably inside a chemical fume hood or a ventilated enclosure, for handling the powder.[8]
- Weighing the Compound:

- Place an analytical balance inside the ventilated enclosure.
- Use a clean, dry weigh boat or glass vial as a container. Tare the balance with the container.
- Carefully use a clean spatula to transfer the desired amount of the solid compound from the stock bottle to the weigh boat. Avoid creating dust.^[4] If possible, use techniques that minimize dust generation.^[8]
- Close the stock bottle tightly immediately after use.
- Record the exact weight.

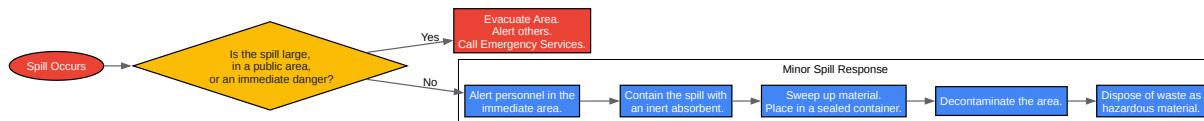
- Transfer to Reaction Vessel:
 - Carefully transfer the weighed solid into the reaction vessel. A powder funnel can be used to prevent spillage.
 - If any residue remains on the weigh boat, it can be rinsed into the reaction vessel with a small amount of the reaction solvent.
- Cleanup:
 - Wipe down the spatula, weigh boat (if disposable, discard appropriately), and the work surface inside the fume hood with a suitable solvent (e.g., ethanol or acetone) to decontaminate them.^[8]
 - Dispose of any contaminated materials (e.g., wipes, disposable weigh boats) in the designated solid hazardous waste container.
 - Wash hands thoroughly with soap and water after removing gloves.^[4]

Visualizations

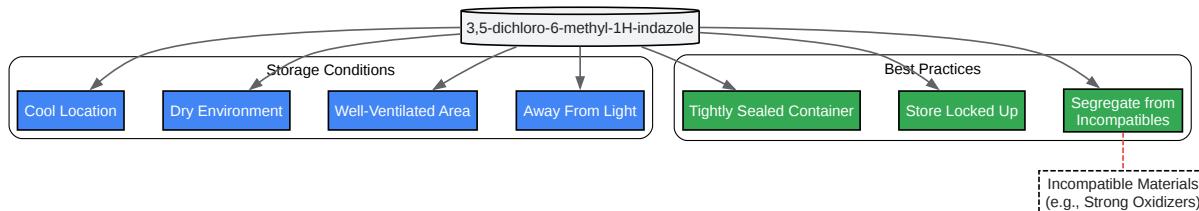


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Caption: Workflow for the safe handling of solid chemical compounds.

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Caption: Decision tree for responding to a chemical spill.

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Caption: Diagram illustrating proper storage conditions for the chemical.

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